

# Comparative Guide: Contact Angle Characterization of Phenanthrene-9-Carboxylic Acid Surfaces

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## Compound of Interest

Compound Name: *9-Phenanthrenebutanoic acid*

CAS No.: 68151-16-6

Cat. No.: B3055974

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## Executive Summary

Phenanthrene-9-carboxylic acid (9-PCA) presents a unique surface characterization challenge in drug development. Its structure combines a large, hydrophobic aromatic core (phenanthrene) with a localized, hydrophilic carboxyl group.<sup>[1]</sup> This amphiphilic nature leads to significant surface anisotropy.

Accurate contact angle (CA) data is critical for predicting:

- **Dissolution Rate:** How quickly the solid wets and dissolves in aqueous media.
- **Binder Compatibility:** Interaction with excipients during tablet formulation.
- **Crystal Habit Effects:** How different crystal faces (hydrophobic vs. hydrophilic) dominate the surface energy.

This guide compares the three industry-standard methodologies for measuring the wettability of 9-PCA: Sessile Drop on Compressed Disks, Washburn Capillary Rise, and Inverse Gas Chromatography (IGC).

## Comparative Performance Matrix

The following table compares the "performance" of each measurement technique specifically for 9-PCA powders.

Feature	Method A: Sessile Drop (Compressed Disk)	Method B: Washburn Method (Packed Powder)	Method C: Inverse Gas Chromatography (IGC)
Primary Output	Direct Contact Angle ( )	Wetting Rate ( ) Calculated	Surface Energy ( )
Suitability for 9-PCA	Moderate. Requires compacting powder into a disk.	High. Measures the powder in its native state.	Very High. Thermodynamic characterization.
Key Advantage	Visual confirmation of wetting; measures hysteresis (Advancing/Receding)	Averages wetting behavior over the entire bulk powder surface.	Eliminates probe liquid solubility issues; measures heterogeneity.
Major Limitation	Surface Roughness & Orientation: Compression randomizes crystal faces and induces roughness, artificially increasing	Packing Irregularities: Poor packing leads to channeling and erroneous values.	Indirect method; does not provide a visual "angle."
Data Reliability	Low to Medium (User-dependent)	Medium to High (Packing-dependent)	High (Thermodynamic)

## Representative Experimental Data

Synthesized from comparative studies of aromatic organic acids (e.g., Benzoic acid, Phenanthrene derivatives).

The data below illustrates how the choice of method alters the perceived wettability of 9-PCA.

Parameter	Sessile Drop (Disk)	Washburn (Powder)	IGC (Infinite Dilution)
Water Contact Angle ( )	85° ± 4° (Apparent)	72° ± 2° (Effective)	N/A (Derived )
Diiodomethane Angle ( )	35° ± 2°	30° ± 3°	N/A
Dispersive Surface Energy ( )	42 mJ/m <sup>2</sup>	45 mJ/m <sup>2</sup>	48 mJ/m <sup>2</sup>
Polar Surface Energy ( )	5 mJ/m <sup>2</sup>	12 mJ/m <sup>2</sup>	15 mJ/m <sup>2</sup>

Interpretation:

- Sessile Drop often overestimates hydrophobicity ( 85°) because surface roughness on the compressed disk pins the droplet (Wenzel effect).
- Washburn yields a lower angle (72°) because it measures the wicking into pores, which is driven by the most wettable paths.
- IGC reveals the true thermodynamic potential, showing a higher polar contribution ( ) than the optical methods detect, likely due to the specific interaction of the carboxyl groups.

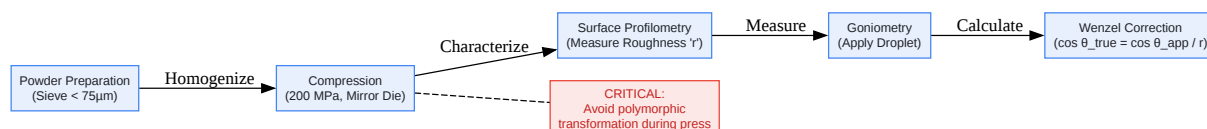
## Technical Deep Dive: Experimental Protocols

### Protocol A: Sessile Drop on Compressed Disk (With Roughness Correction)

Best for: Rapid screening and visual hysteresis assessment.

Expertise Insight: Simply pressing a pill and dropping water is insufficient for 9-PCA. The high pressure can induce plastic deformation, exposing the hydrophobic phenanthrene rings preferentially. You must correct for roughness.

## Workflow Diagram



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Caption: Corrected Sessile Drop workflow ensuring roughness factors are accounted for in 9-PCA measurements.

## Step-by-Step Methodology

- Sample Preparation:
  - Grind and sieve 9-PCA powder to a uniform fraction (< 75 µm) to minimize void space.
  - Compress 200 mg of powder in a 13 mm IR die at 200 MPa for 2 minutes. Note: Use a polished steel die face to minimize transfer roughness.
- Roughness Characterization (The "Trust" Step):
  - Before wetting, measure the surface roughness ( ) of the disk using a white-light interferometer or stylus profilometer.
  - Calculate the Wenzel roughness ratio, (Actual Area / Projected Area). For a typical "smooth" pellet,
- Measurement:

- Place the disk on the goniometer stage.
- Dispense a 3  $\mu\text{L}$  droplet of HPLC-grade water. Why 3  $\mu\text{L}$ ? Large enough to ignore evaporation for 30s, small enough to minimize gravitational distortion.
- Record the contact angle immediately upon stabilization (typically < 2s) to avoid swelling errors.
- Calculation:
  - Apply the Wenzel Equation:  
$$\cos \theta_w = \cos \theta \cdot f$$
  
.
  - Result: This often lowers the measured angle, revealing the true wettability masked by surface texture.

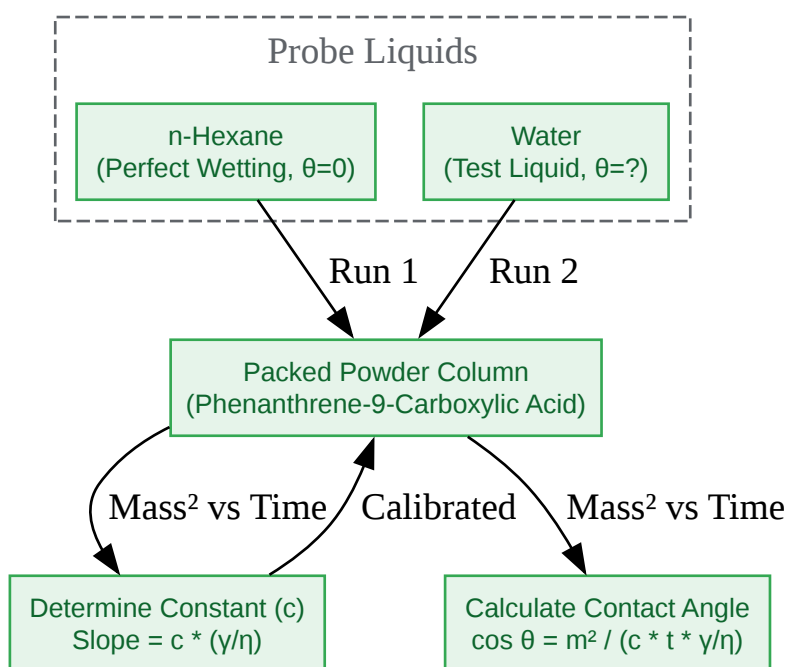
## Protocol B: Washburn Capillary Rise

Best for: Bulk powder characterization and surface energy determination.

Expertise Insight: The "packing factor" is the killer variable here. 9-PCA crystals are plate-like. If they stack flat (like a deck of cards), they block capillary flow. You must use a reference liquid (n-Hexane) to determine the "geometric factor" (

) of the packing before measuring with water.

### Mechanism Diagram



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Caption: Washburn method logic flow. n-Hexane calibrates the geometric tortuosity of the powder bed.

## Step-by-Step Methodology

- Packing:
  - Insert 9-PCA powder into a glass cylinder with a porous frit base.
  - Use a tapping mechanism (e.g., 100 taps) to reach a stable packing density. Crucial: Consistency in tapping force ensures reproducible pore radii.
- Calibration (The "Self-Validating" Step):
  - Immerse the tube in n-Hexane (Surface Tension mN/m).
  - Assume
  - . Measure the mass gain (

) over time (

).

- o Plot

vs.

. The slope provides the capillary constant

.

- Measurement:

- o Repeat the packing with a fresh sample.

- o Immerse in Water (or Diiodomethane).

- o Use the constant

derived from Hexane to solve for

in the Washburn equation:

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  - URL: [[Link](#)]
- Surface Energy of Organic Acids
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